

In-Depth Technical Guide: 4-Cyclopentyl-2-methylcyclohexyl Acetate

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Compound of Interest

Compound Name: 4-Cyclopentyl-2-methylcyclohexyl
acetate

CAS No.: 93805-76-6

Cat. No.: B12665287

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Executive Summary & Chemical Identity[1][2][3][4][5][6]

4-Cyclopentyl-2-methylcyclohexyl acetate (CAS RN: 93805-76-6) represents a specific subclass of cycloalkyl esters characterized by high lipophilicity and steric bulk.[1] Structurally, it consists of a cyclohexane ring substituted with an acetate group at position 1, a methyl group at position 2, and a cyclopentyl ring at position 4.[2]

This molecule is of significant interest in two primary domains:

- **Fragrance Chemistry:** As a structural analog to 4-tert-butylcyclohexyl acetate (Vertenex), it likely exhibits woody, floral, or fruity olfactory profiles, with the cyclopentyl group providing unique volatility and substantivity parameters.[1][2]
- **Medicinal Chemistry:** It serves as a lipophilic scaffold for studying conformational locking in receptor-ligand interactions, particularly where a "dumb-bell" shape (two rings separated by a rigid spacer) is required.[1][2]

Nomenclature Data

Descriptor	Value
IUPAC Name	4-Cyclopentyl-2-methylcyclohexyl acetate
Systematic Name	(4-Cyclopentyl-2-methylcyclohexyl) ethanoate
Molecular Formula	
Molecular Weight	224.34 g/mol
SMILES	<chem>CC1CC(CCC1OC(=O)C)C2CCCC2</chem>
InChI Key	Predicted based on structure

Stereochemical Analysis & IUPAC Nomenclature[2] [3]

The complexity of this molecule lies in its stereochemistry.[2] The cyclohexane ring contains three chiral centers at C1, C2, and C4.[2] This results in

possible stereoisomers (4 diastereomeric pairs).[1][2]

Stereoisomer Designation

To provide a rigorous IUPAC name, one must define the relative or absolute configuration.[2] The most thermodynamically stable isomer typically places the bulkiest groups in the equatorial position to minimize 1,3-diaxial interactions.[2]

- Bulkiest Group: Cyclopentyl (C4) > Methyl (C2) ≈ Acetate (C1).[1][2]
- Preferred Conformation: The cyclopentyl group will anchor the ring in a chair conformation where it occupies the equatorial position.[2]

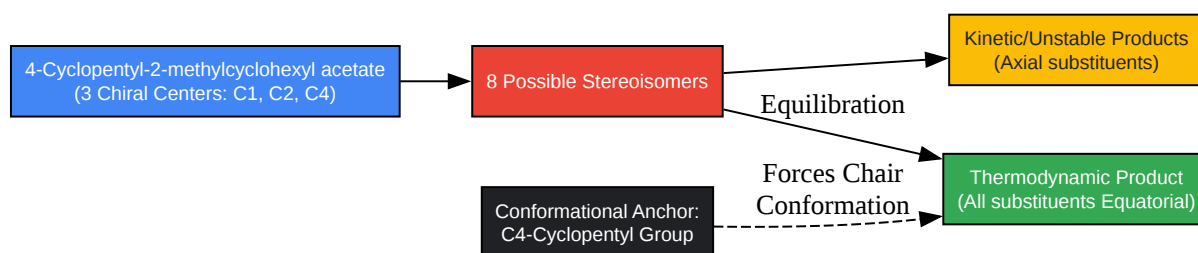
Isomer Classification Table

Configuration	Relative Descriptor	Stability (Predicted)
1,2-trans-1,4-trans	(1R, 2R, 4S)	High (All equatorial potential)
1,2-cis-1,4-trans	(1S, 2R, 4S)	Moderate (Axial/Equatorial mix)
1,2-trans-1,4-cis	(1R, 2R, 4R)	Low (Steric strain)

Conformational Locking

The cyclopentyl group at C4 acts as a "conformation anchor." [2] In the synthesis of such molecules, the reaction conditions (e.g., catalytic hydrogenation) often favor the formation of the thermodynamically stable all-equatorial or trans-diequatorial isomers. [1]

Graphviz Diagram: Stereochemical Logic & Isomer Tree



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Caption: Logical flow of stereoisomer generation and thermodynamic stabilization via the C4-cyclopentyl anchor.

Synthesis & Production Protocols

The synthesis of **4-cyclopentyl-2-methylcyclohexyl acetate** typically follows a linear pathway starting from aromatic precursors. [1][2] This ensures the carbon skeleton is intact before stereocenters are introduced via reduction.

Retrosynthetic Analysis

- Target: **4-Cyclopentyl-2-methylcyclohexyl acetate**.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Precursor 1: 4-Cyclopentyl-2-methylcyclohexanol (Introduction of ester).
- Precursor 2: 4-Cyclopentyl-2-methylphenol (Introduction of chirality via hydrogenation).[\[1\]](#)[\[2\]](#)
- Starting Materials: o-Cresol and Cyclopentene (Friedel-Crafts Alkylation).[\[1\]](#)[\[2\]](#)

Detailed Experimental Protocol (Representative)

Step 1: Alkylation (Formation of the Carbon Skeleton)

Reaction: Friedel-Crafts alkylation of o-cresol with cyclopentene (or cyclopentyl halide).[\[1\]](#)[\[2\]](#)

- Reagents: o-Cresol, Cyclopentene,

or

(catalyst).[\[1\]](#)[\[2\]](#)
- Conditions:

initially, then ambient temperature.[\[1\]](#)[\[2\]](#)
- Mechanism: Electrophilic aromatic substitution.[\[1\]](#)[\[2\]](#) The -OH and -CH₃ groups direct the incoming cyclopentyl cation to the para position relative to the hydroxyl group (position 4).[\[1\]](#)
[\[2\]](#)

Step 2: Catalytic Hydrogenation (Ring Saturation)

Critical Step for Stereochemistry.[\[1\]](#)[\[2\]](#)

- Reagents: 4-Cyclopentyl-2-methylphenol,

gas (50-100 atm), Raney Nickel or

catalyst.[\[1\]](#)[\[2\]](#)
- Conditions:

in an autoclave.

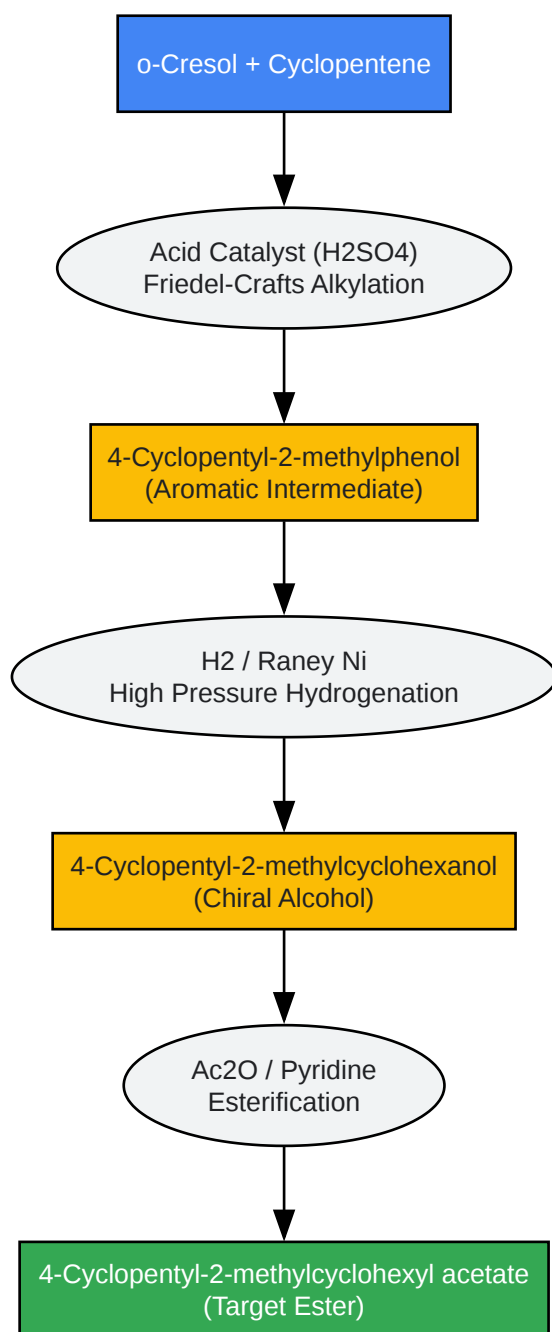
- Outcome: This reduction converts the aromatic ring to a cyclohexane ring.[2]
 - Note: High-temperature hydrogenation typically yields a mixture of isomers, often favoring the thermodynamic (all-equatorial) alcohol.[1]

Step 3: Acetylation (Esterification)

Reaction: Conversion of the alcohol to the acetate ester.[2]

- Reagents: 4-Cyclopentyl-2-methylcyclohexanol, Acetic Anhydride (), Pyridine (catalyst/base).[1][2]
- Procedure:
 - Dissolve alcohol (1.0 eq) in DCM or use neat conditions.[1][2]
 - Add Pyridine (1.2 eq) and DMAP (0.1 eq, catalytic).[1][2]
 - Add Acetic Anhydride (1.5 eq) dropwise at .[1][2]
 - Stir at room temperature for 4 hours.
 - Quench: Add saturated to neutralize acetic acid.
 - Extraction: Extract with Ethyl Acetate.
 - Purification: Vacuum distillation.

Graphviz Diagram: Synthesis Pathway



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Caption: Step-wise synthetic route from commodity chemicals to the target cycloalkyl ester.

Analytical Characterization

To validate the synthesis of this molecule, researchers must rely on spectroscopic signatures.

[2] The following data is projected based on structural analogs (e.g., 2-methylcyclohexyl acetate) and general spectroscopic rules.

Nuclear Magnetic Resonance (NMR)

- NMR (400 MHz, $CDCl_3$):
 - 4.5 - 4.7 ppm (m, 1H): CH-O-CO (Deshielded methine proton at C1).[\[1\]](#)[\[2\]](#)
 - 2.05 ppm (s, 3H): O-CO-CH₃ (Acetate methyl singlet).[\[1\]](#)
 - 0.9 - 1.8 ppm (m, ~18H): Cyclohexane and Cyclopentyl ring protons.[\[1\]](#)[\[2\]](#)
 - 0.85 - 0.95 ppm (d, 3H): CH-CH₃ (Methyl doublet at C2).[\[1\]](#)[\[2\]](#)
- NMR (100 MHz, $CDCl_3$):
 - ~170 ppm: C=O (Ester carbonyl).[\[1\]](#)[\[2\]](#)
 - ~74-78 ppm: C-O (C1 ring carbon).[\[1\]](#)[\[2\]](#)
 - ~40-45 ppm: C4 (Methine attached to cyclopentyl).[\[1\]](#)[\[2\]](#)
 - ~21 ppm: Acetate Methyl.[\[1\]](#)[\[2\]](#)
 - ~18 ppm: C2-Methyl.[\[1\]](#)[\[2\]](#)

Mass Spectrometry (GC-MS)[\[2\]](#)[\[3\]](#)

- Molecular Ion (m/z 224): 224 m/z .[\[1\]](#)
- Base Peak: Often m/z 43 (m/z 43) due to the labile acetate group.[\[1\]](#)[\[2\]](#)
- Fragment: m/z 164 (m/z 164) representing the elimination of acetic acid to form the alkene (4-cyclopentyl-2-methylcyclohexene).[\[1\]](#)[\[2\]](#)

Applications & Safety

Fragrance & Flavor Industry

Cycloalkyl esters are prized for their stability and olfactory properties.^{[1][2]}

- Odor Profile: Likely possesses a soft, woody, amber-like scent with fruity top notes (characteristic of acetate esters of substituted cyclohexanols).^{[1][2]}
- Substantivity: The cyclopentyl group increases molecular weight and lipophilicity (), acting as a fixative that prolongs the scent on skin or fabric.^[2]

Research Applications

- Lipophilicity Studies: Used as a model compound to study the effect of cycloalkyl substitution on membrane permeability.^[2]
- Stereochemical Probes: The rigid structure allows it to be used in probing the size constraints of enzyme active sites (e.g., esterases).^[2]

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